

Essential Safety and Operational Guide for 2-Bromonaphthalene-d7

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Compound of Interest

Compound Name: 2-Bromonaphthalene-d7

Cat. No.: B8269670

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromonaphthalene-d7**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier: **2-Bromonaphthalene-d7** CAS Number: 1359833-48-9^[1] Molecular Formula: C₁₀D₇Br^[1]

Hazard Identification and Immediate Precautions

2-Bromonaphthalene is classified as harmful if swallowed and causes serious eye irritation.^[2] ^[3] Although specific data for the deuterated form is not available, it should be handled with the same precautions as its non-deuterated counterpart.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[3]^[4]^[5]
- H319: Causes serious eye irritation.^[3]^[4]^[5]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Physical and Chemical Properties

The following table summarizes key quantitative data for 2-Bromonaphthalene (non-deuterated form).

Property	Value
Molecular Weight	207.07 g/mol [4][5]
Melting Point	52-55 °C (lit.)[5][6]
Boiling Point	281-282 °C (lit.)[5][6]
Flash Point	113 °C (235.4 °F) - closed cup[5]
Vapor Pressure	0.00347 mmHg

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[7]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities or during reactions that could splash.[7][8]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently.[7][8][9]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[7][8]
Respiratory Protection	NIOSH-Approved Respirator (e.g., N95 dust mask)	Required when working outside of a fume hood or when engineering controls are insufficient to control airborne concentrations.[5][7]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[8]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Bromonaphthalene-d7** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- **Risk Assessment:** Conduct a thorough risk assessment for the planned experiment.
- **Fume Hood Verification:** Ensure the chemical fume hood is operational and certified.

- Emergency Equipment: Confirm that a safety shower, eyewash station, and fire extinguisher are readily accessible.^[8]
- PPE Donning: Put on all required PPE as outlined in the table above before entering the handling area.

Step 2: Chemical Handling

- Weighing: When weighing the solid compound, use a balance inside the fume hood or in a ventilated balance enclosure.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: For chemical reactions, use appropriate glassware and set up the apparatus securely within the fume hood.

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- PPE Doffing: Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **2-Bromonaphthalene-d7** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

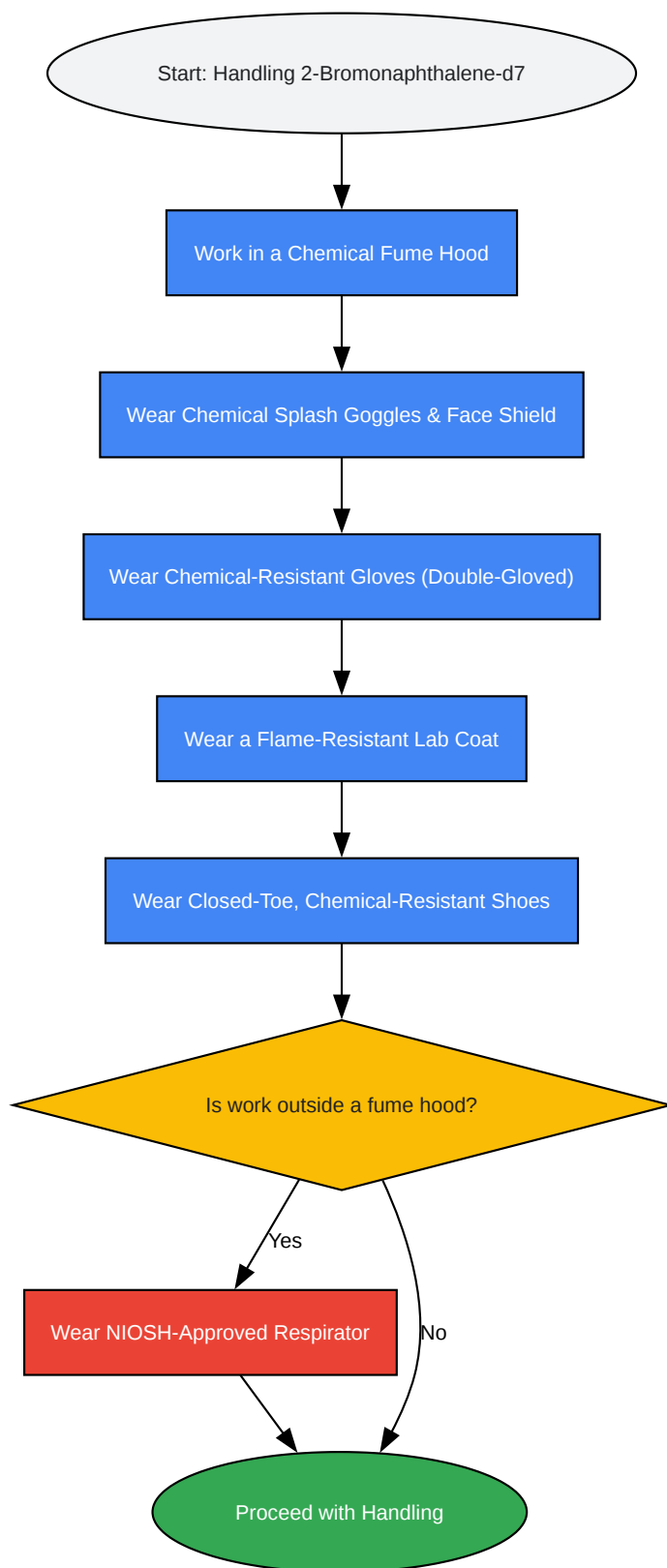
Waste Type	Disposal Protocol
Unused Solid 2-Bromonaphthalene-d7	Collect in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic solids. Do not mix with other waste streams.[7][8]
Solutions containing 2-Bromonaphthalene-d7	Collect in a labeled, sealed, and appropriate solvent waste container designated for halogenated organic waste.[8]
Contaminated Labware (e.g., pipette tips, gloves)	Place in a designated solid hazardous waste container.[7][8]

General Disposal Guidelines:

- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.[8]
- Segregation: Do not mix incompatible waste streams.[8]
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory.[8]

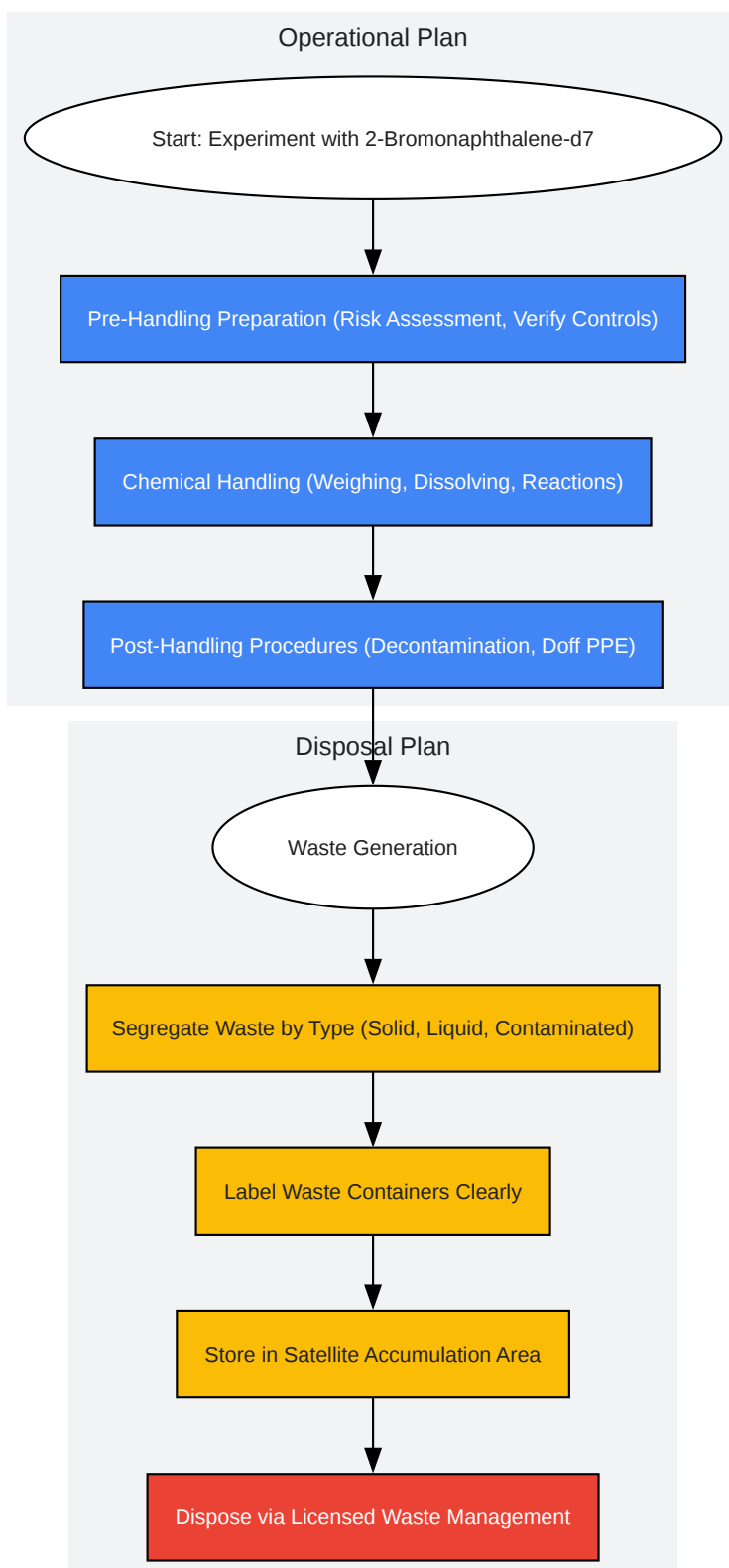
Workflow Diagrams

The following diagrams illustrate the key decision-making and procedural flows for handling **2-Bromonaphthalene-d7** safely.



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Caption: PPE Selection Workflow for Handling **2-Bromonaphthalene-d7**.



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Caption: Operational and Disposal Workflow for **2-Bromonaphthalene-d7**.

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